Introduction: The Significance of the Carbazole Scaffold

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Compound of Interest

Compound Name: *ethyl 9H-carbazole-3-carboxylate*

Cat. No.: *B4865041*

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The carbazole ring system, a tricyclic aromatic heterocycle, is a privileged scaffold in drug discovery and materials science.[1][2] Its rigid, planar structure and electron-rich nature make it an ideal pharmacophore for interacting with biological targets and a robust component for optoelectronic materials.[2][3] Carbazole derivatives are known to exhibit a wide range of biological activities, including anticancer, anti-inflammatory, antioxidant, and antimicrobial properties.[4][5]

Ethyl 9H-carbazole-3-carboxylate, in particular, serves as a versatile intermediate. The ethyl ester at the C-3 position provides a convenient handle for further chemical modification, while the pyrrolic nitrogen (N-9) and the unsubstituted positions on the aromatic rings offer additional sites for derivatization. Understanding its chemical properties is paramount to leveraging its full potential in the synthesis of novel, high-value molecules.

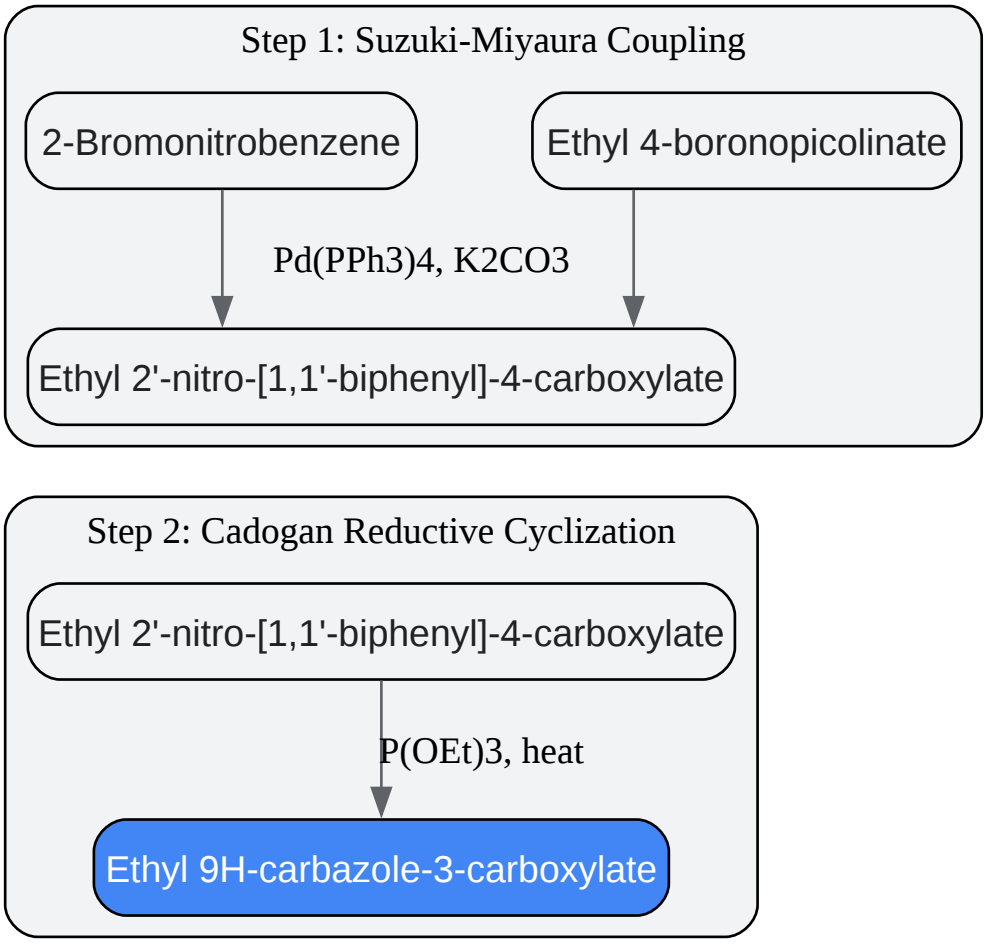
Synthesis: Constructing the Carbazole Core

The regioselective synthesis of substituted carbazoles is a critical challenge. One of the most reliable and versatile methods for preparing 3-substituted carbazoles like the title compound involves a two-step sequence: a Suzuki-Miyaura cross-coupling followed by a Cadogan reductive cyclization.[6] This strategy offers excellent control over substituent placement.

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The causality behind this approach lies in its convergent nature. The Suzuki coupling efficiently constructs the required 2-nitrobiphenyl intermediate from readily available building blocks. The subsequent Cadogan cyclization, typically using a phosphite reagent, is a highly effective method for forming the pyrrole ring via reductive deoxygenation of the nitro group and subsequent C-N bond formation.[6]

Diagram of Synthetic Workflow



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Caption: Synthetic pathway to **Ethyl 9H-carbazole-3-carboxylate**.

Experimental Protocol: Synthesis via Suzuki-Cadogan Pathway

Step 1: Suzuki-Miyaura Coupling to form Ethyl 2'-nitro-[1,1'-biphenyl]-4-carboxylate[6]

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- To a degassed solution of toluene, add 2-bromonitrobenzene (1.0 eq), ethyl 4-boronopicolinate (1.1 eq), and potassium carbonate (2.0 eq).
- Saturate the mixture with argon for 15 minutes.
- Add tetrakis(triphenylphosphine)palladium(0) (0.03 eq).
- Heat the reaction mixture to reflux (approx. 110 °C) and stir for 12-16 hours, monitoring by TLC.
- Upon completion, cool the mixture to room temperature and dilute with ethyl acetate.
- Filter the mixture through a pad of celite and wash with ethyl acetate.
- Wash the combined organic filtrate with water and brine, then dry over anhydrous sodium sulfate.
- Concentrate the solvent under reduced pressure and purify the residue by column chromatography (silica gel, hexane/ethyl acetate gradient) to yield the biphenyl intermediate.

Step 2: Cadogan Reductive Cyclization to form **Ethyl 9H-carbazole-3-carboxylate**[6]

- Place the ethyl 2'-nitro-[1,1'-biphenyl]-4-carboxylate (1.0 eq) in a round-bottom flask.
- Add an excess of triethyl phosphite ($P(OEt)_3$, 5-10 eq).
- Heat the mixture to reflux (approx. 150-160 °C) under an inert atmosphere (argon or nitrogen) for 4-6 hours.
- Monitor the reaction by TLC until the starting material is consumed.
- Cool the reaction mixture and remove the excess triethyl phosphite under high vacuum.
- The resulting crude product is often a solid. Purify by recrystallization from ethanol or by column chromatography (silica gel, hexane/ethyl acetate) to afford pure **ethyl 9H-carbazole-3-carboxylate**.

Physicochemical and Spectroscopic Profile

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The accurate characterization of **ethyl 9H-carbazole-3-carboxylate** is essential for its use in further synthetic applications.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	$C_{15}H_{13}NO_2$	-
Molecular Weight	239.27 g/mol	-
Melting Point	168-169 °C	
Appearance	White to off-white solid	
Solubility	Soluble in acetone, ethyl acetate, DCM; sparingly soluble in ethanol; insoluble in water.	General knowledge

Table 2: Representative Spectroscopic Data

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Technique	Data	Interpretation
^{1}H NMR ($CDCl_3$, 400 MHz)	δ 8.80 (s, 1H), 8.25 (d, 1H), 8.15 (d, 1H), 8.10 (s, 1H, br), 7.50-7.30 (m, 4H), 4.40 (q, 2H), 1.42 (t, 3H)	Aromatic protons in the deshielded region; characteristic singlet for H4; broad singlet for N-H; quartet and triplet for the ethyl ester group.
^{13}C NMR ($CDCl_3$, 100 MHz)	δ 167.0, 141.5, 139.8, 126.5, 126.0, 123.0, 122.5, 120.8, 120.5, 119.5, 110.8, 110.5, 60.8, 14.5	Carbonyl carbon of the ester; twelve distinct aromatic carbons; ethyl group carbons.
IR (KBr, cm^{-1})	3410 (N-H stretch), 3050 (Aromatic C-H stretch), 2980 (Aliphatic C-H stretch), 1685 (C=O stretch, ester), 1600, 1450 (C=C stretch, aromatic)	Key functional groups are clearly identifiable. The N-H stretch is a prominent feature.
Mass Spec (EI)	m/z 239 (M^+), 210, 194, 166	Molecular ion peak corresponding to the molecular weight. Fragmentation pattern consistent with loss of ethyl and carboxyl groups.

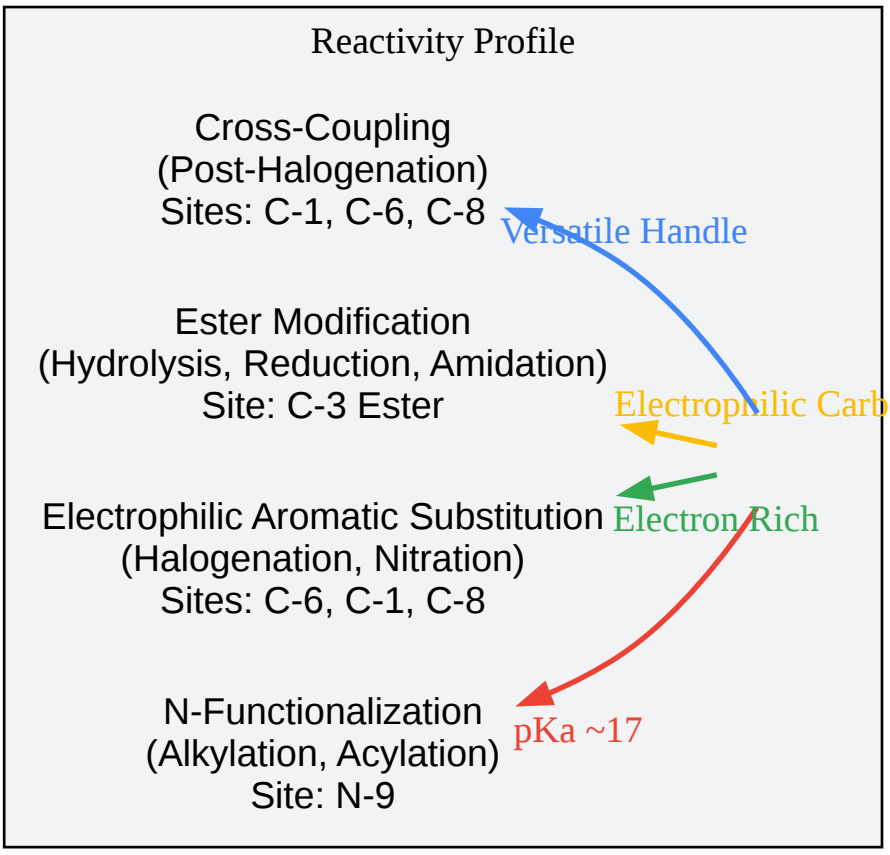
Note: NMR shifts are approximate and can vary based on solvent and concentration.

Chemical Reactivity and Derivatization Potential

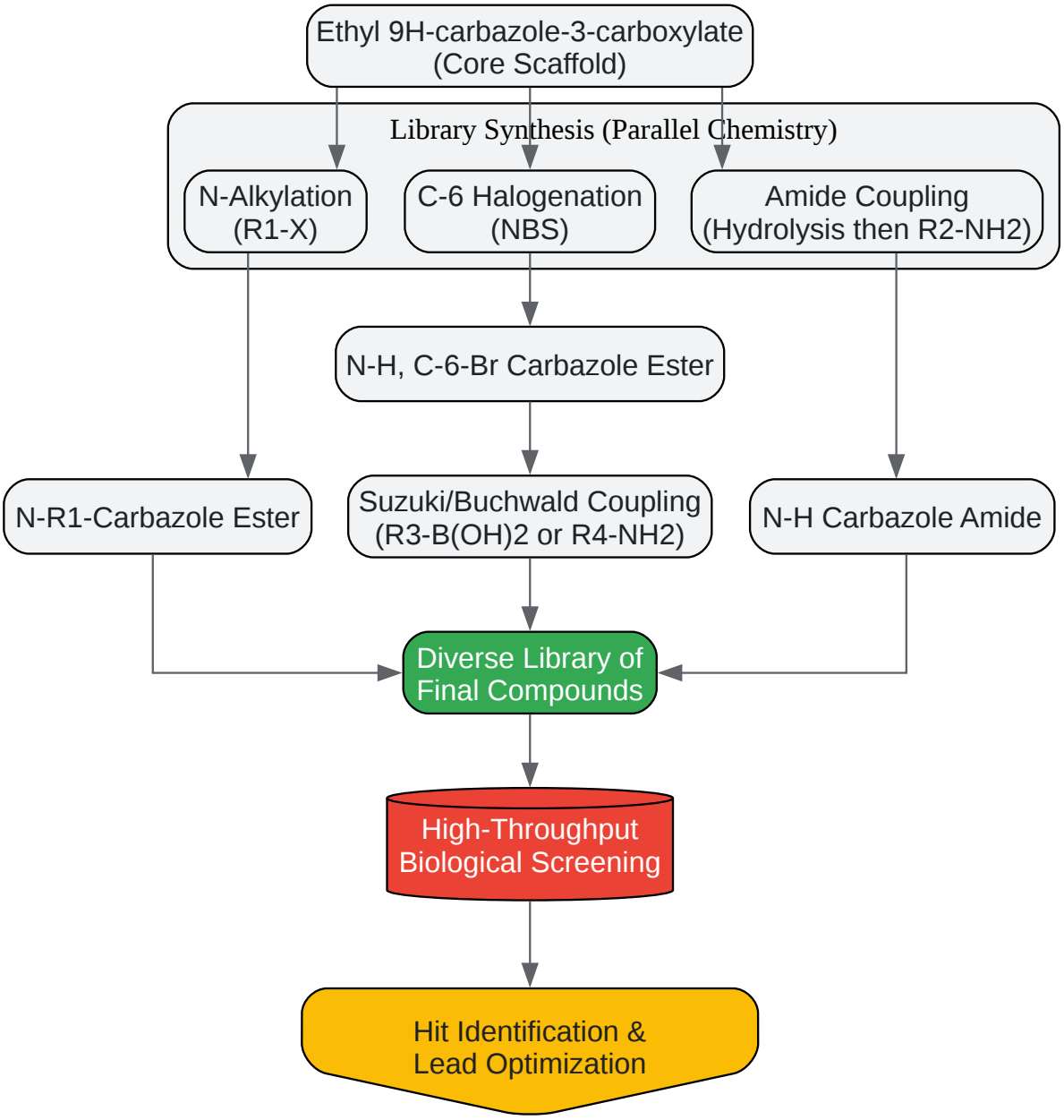
The reactivity of **ethyl 9H-carbazole-3-carboxylate** is governed by three primary sites: the acidic N-H proton, the electron-rich aromatic system, and the electrophilic ester group. This multi-faceted reactivity is what makes it a valuable synthetic intermediate.

Diagram of Reactivity Sites

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